

D-Valinol: A Technical Overview of its Physicochemical Properties and Synthesis

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Compound of Interest

Compound Name: *D-Valinol*

Cat. No.: *B105835*

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This technical guide provides an in-depth overview of the core physicochemical properties of **D-Valinol**, a significant chiral building block in pharmaceutical synthesis. The document details its molecular formula and weight, outlines the standard experimental protocols for their determination, and presents a typical synthetic workflow.

Core Physicochemical Properties of D-Valinol

D-Valinol, systematically named (2R)-2-amino-3-methylbutan-1-ol, is an amino alcohol derived from the natural amino acid D-valine.^[1] Its chirality makes it a valuable intermediate in the synthesis of enantiomerically pure pharmaceuticals and other complex organic molecules.^{[1][2]} The fundamental molecular and physical properties of **D-Valinol** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₃ NO	[3][4]
Molecular Weight	103.16 g/mol	
Exact Mass	103.099714038 Da	
CAS Registry Number	4276-09-9	
Appearance	White to light yellow solid or liquid	
IUPAC Name	(2R)-2-amino-3-methylbutan-1-ol	

Experimental Protocols for Structural Characterization

The determination of the molecular formula and weight of a compound like **D-Valinol** is fundamental to its characterization. This is typically achieved through a combination of elemental analysis and mass spectrometry, supported by spectroscopic methods for structural confirmation.

Determination of Molecular Formula: Elemental Analysis

Elemental analysis is a cornerstone technique used to determine the mass fractions of carbon, hydrogen, and nitrogen in a sample. This information is crucial for calculating the empirical formula of the compound.

Methodology:

- Combustion Analysis:** A precisely weighed sample of **D-Valinol** is subjected to high-temperature combustion in a stream of oxygen. This process converts the carbon in the sample to carbon dioxide (CO₂), hydrogen to water (H₂O), and nitrogen to nitrogen gas (N₂) or its oxides, which are subsequently reduced back to N₂.
- Detection and Quantification:** The gaseous products are passed through a series of detectors. Typically, infrared spectroscopy is used to quantify CO₂ and H₂O, while thermal

conductivity is used to measure N_2 .

- **Calculation of Empirical Formula:** The mass of each element is calculated from the masses of the combustion products. These masses are then converted to moles. The mole ratio of the elements is simplified to the smallest whole numbers to yield the empirical formula.
- **Determination of Molecular Formula:** The molecular formula is determined by comparing the mass of the empirical formula with the molecular weight obtained from mass spectrometry. The molecular formula will be an integer multiple of the empirical formula.

Determination of Molecular Weight: Mass Spectrometry

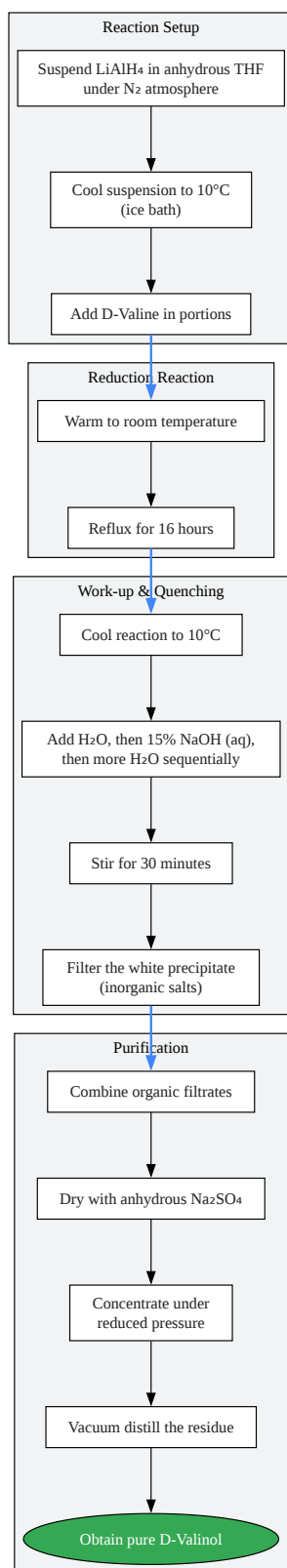
Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides the exact molecular weight, which helps in confirming the molecular formula.

Methodology:

- **Ionization:** A dilute sample of **D-Valinol** is introduced into the mass spectrometer where it is ionized. Common ionization techniques for small molecules like **D-Valinol** include Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., Time-of-Flight, Quadrupole, or Orbitrap). The analyzer separates the ions based on their mass-to-charge ratio.
- **Detection:** A detector records the abundance of ions at each m/z value, generating a mass spectrum.
- **Data Interpretation:** The peak with the highest m/z value often corresponds to the molecular ion (M^+), from which the molecular weight is determined. For amino alcohols, characteristic fragmentation patterns, such as α -cleavage (breaking the bond adjacent to the carbon bearing the hydroxyl group) and the loss of water, can also be observed, providing further structural confirmation.

Synthesis of D-Valinol

D-Valinol is commonly synthesized by the reduction of the carboxylic acid group of its parent amino acid, D-valine. A standard and effective method involves the use of a strong reducing agent like lithium aluminum hydride (LiAlH_4). The general workflow for this synthesis is outlined below.



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Caption: Workflow for the synthesis of **D-Valinol** from D-Valine.

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References

- 1. chimia.ch [chimia.ch]
- 2. D-Valinol (4276-09-9) at Nordmann - nordmann.global [nordmann.global]
- 3. studysmarter.co.uk [studysmarter.co.uk]
- 4. Stoichiometry: Elemental Analysis [chm.davidson.edu]
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